

Structural Validation of 2-Methylallyl Benzoate: A Comparative NMR Analysis Guide

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Compound of Interest

Compound Name: 2-methylallyl benzoate

CAS No.: 829-53-8

Cat. No.: B3057604

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Executive Summary & Strategic Context

2-Methylallyl benzoate (Methallyl benzoate) is a critical intermediate in the synthesis of functionalized polymers and fragrance compounds. Its structural integrity is often compromised during esterification (e.g., reaction of benzoyl chloride with 2-methyl-2-propen-1-ol) by allylic rearrangement, which yields the thermodynamically more stable isomer, crotyl benzoate (2-butenyl benzoate).

Standard chromatographic methods (GC/HPLC) often struggle to baseline-separate these isomers due to similar polarities. Nuclear Magnetic Resonance (NMR) spectroscopy remains the only definitive, self-validating method for structural confirmation.

This guide provides a rigorous, comparative protocol to validate **2-methylallyl benzoate**, distinguishing it from its crotyl isomer and starting materials using ^1H and ^{13}C NMR.

Experimental Methodology: The Self-Validating System

To ensure high-fidelity data, the following protocol treats the NMR experiment as a quantitative assay rather than a qualitative check.

Sample Preparation Protocol

- Solvent: Chloroform-d (

) (99.8% D) + 0.03% TMS.
 - Rationale:

provides excellent solubility for benzoate esters and prevents the exchange broadening seen in protic solvents.
- Concentration: 15–20 mg of sample in 0.6 mL solvent.
 - Rationale: This concentration prevents viscosity broadening while ensuring adequate signal-to-noise (S/N) ratio for ^{13}C acquisition.
- Tube Quality: High-throughput 5mm NMR tubes (Wilmad 507-PP or equivalent).

Acquisition Parameters (Standard 400 MHz Instrument)

Parameter	^1H NMR Setting	^{13}C NMR Setting	Rationale
Pulse Angle	30°	30°	Maximizes relaxation recovery.
Relaxation Delay (D1)	1.0 s	2.0 s	Ensures quantitative integration accuracy.
Scans (NS)	16	1024+	Sufficient S/N for quaternary carbons.
Spectral Width	-1 to 14 ppm	-10 to 220 ppm	Captures all aromatic and carbonyl signals.

Comparative ^1H NMR Analysis

The primary validation checkpoint is the allylic region (1.7 – 5.0 ppm). The aromatic region (7.0 – 8.1 ppm) confirms the benzoate moiety but does not distinguish between isomers.

Diagnostic Signal Comparison

The table below contrasts the target molecule with its primary impurity (Crotyl Benzoate).

Moiety	2-Methylallyl Benzoate (Target)	Crotyl Benzoate (Isomer Impurity)	Differentiation Logic
Methyl (-CH ₃)	Singlet (s) @ ~1.80 ppm	Doublet (d) @ ~1.75 ppm	CRITICAL: The target methyl is on a quaternary carbon; the impurity methyl couples to a vinyl proton ().
Vinyl (=CH)	2H (Singlets) @ ~5.00, 5.10 ppm	2H (Multiplets) @ ~5.6–5.9 ppm	Target has terminal vinyl protons (); Impurity has internal vinyl protons ().
Ether (-OCH ₂ -)	Singlet (s) @ ~4.75 ppm	Doublet (d) @ ~4.75 ppm	Target has no adjacent protons. Impurity couples to the adjacent vinyl proton.
Aromatic	5H (m) @ 7.4 – 8.1 ppm	5H (m) @ 7.4 – 8.1 ppm	Confirms Benzoate group presence only.

The Integration Check (Self-Validation)

For a pure sample of **2-methylallyl benzoate**, the integration ratio must be:

- Aromatic (5H) : Vinyl (2H) : O-Methylene (2H) : Methyl (3H)

- Deviation: If the Methyl signal integrates to <3H relative to the benzoate, or if the Vinyl region integrates >2H with multiplet character, the sample is contaminated with the crotyl isomer.

Comparative ¹³C NMR Analysis

¹³C NMR provides the "fingerprint" verification, specifically through the detection of the quaternary vinylic carbon, which is absent in the crotyl isomer.

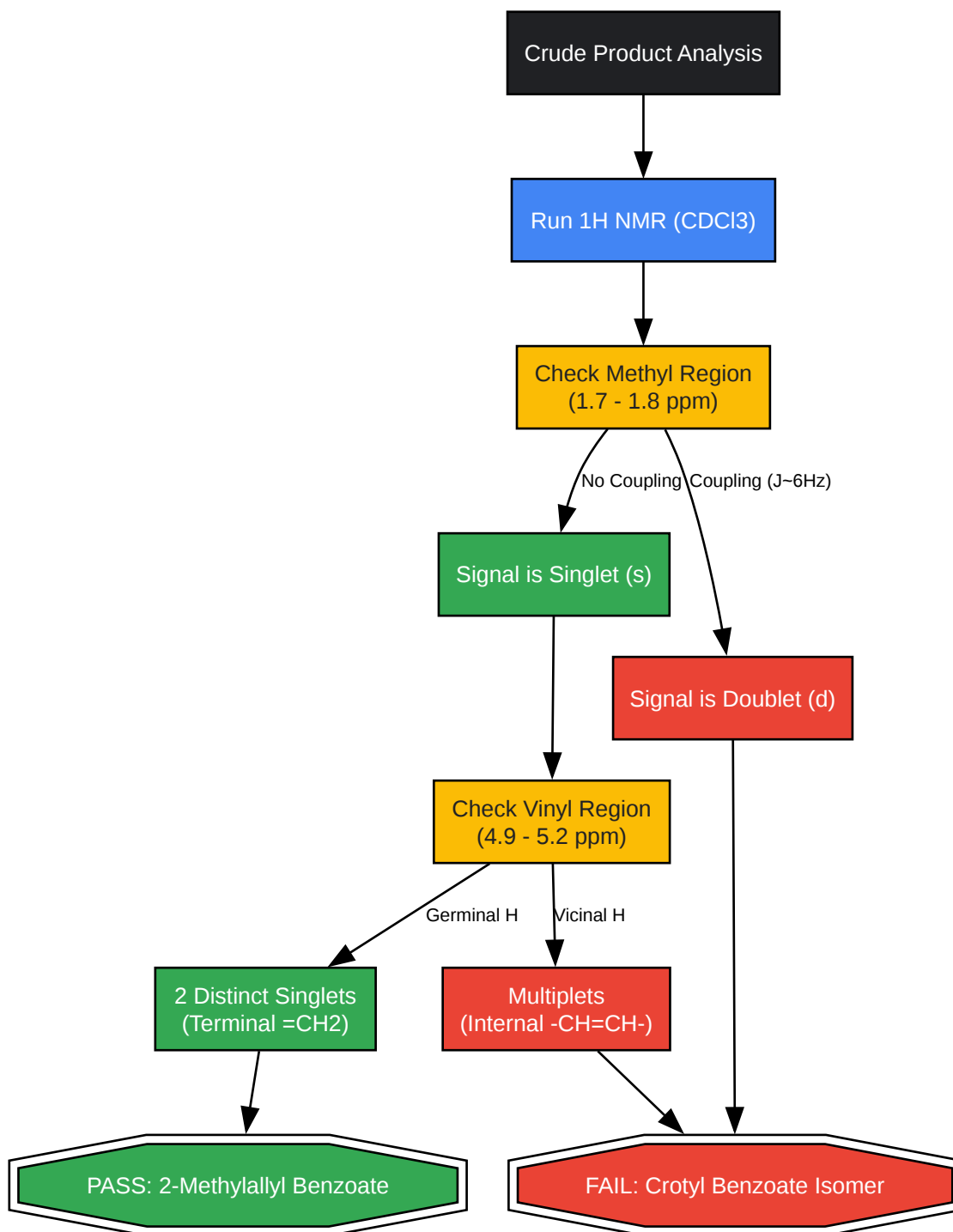
Key Chemical Shifts[1][2][3]

Carbon Type	Shift (, ppm)	DEPT-135 Phase	Structural Assignment
Carbonyl (C=O)	~166.0	Invisible	Ester carbonyl (Characteristic of benzoates).
Quaternary Vinyl	~140.0	Invisible	The "Smoking Gun": Only present in 2-methylallyl benzoate. Absent in crotyl isomer.
Aromatic (Ipso)	~130.5	Invisible	Quaternary carbon of the phenyl ring.
Aromatic (CH)	128.0 – 133.0	Up (+)	Ortho, Meta, Para carbons.
Terminal Vinyl	~112.5	Down (-)	Terminal . Inverted in DEPT-135.
Ether (-OCH ₂ -)	~68.0	Down (-)	Inverted in DEPT-135.
Methyl (-CH ₃)	~19.5	Up (+)	Allylic methyl group.

Visualized Validation Workflows

Decision Logic for Purity Assessment

This diagram illustrates the logical flow a researcher should follow when interpreting the NMR data to accept or reject a batch.

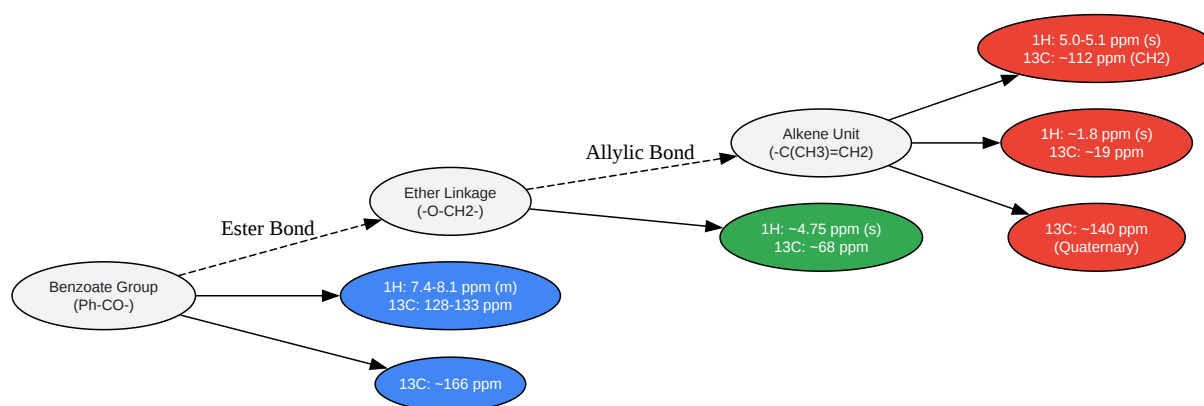


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Caption: Figure 1. Step-wise decision tree for distinguishing **2-methylallyl benzoate** from crotyl benzoate using ^1H NMR coupling patterns.

Structural Assignment Map

This diagram maps the specific NMR signals to the chemical structure of **2-methylallyl benzoate**.



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Caption: Figure 2. Chemometric mapping of **2-methylallyl benzoate** moieties to their specific diagnostic NMR signals.

References

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